

Essential Safety and Operational Protocols for Handling YOK-2204

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Compound of Interest

Compound Name: YOK-2204

Cat. No.: B15604261

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Use, and Disposal of **YOK-2204**.

This document provides critical safety and logistical information for the handling of **YOK-2204**, a ligand of the p62-ZZ domain utilized in the design of AUTOTACs for targeted protein degradation via autophagy. Adherence to these guidelines is essential to ensure personal safety and maintain the integrity of your research.

Personal Protective Equipment (PPE)

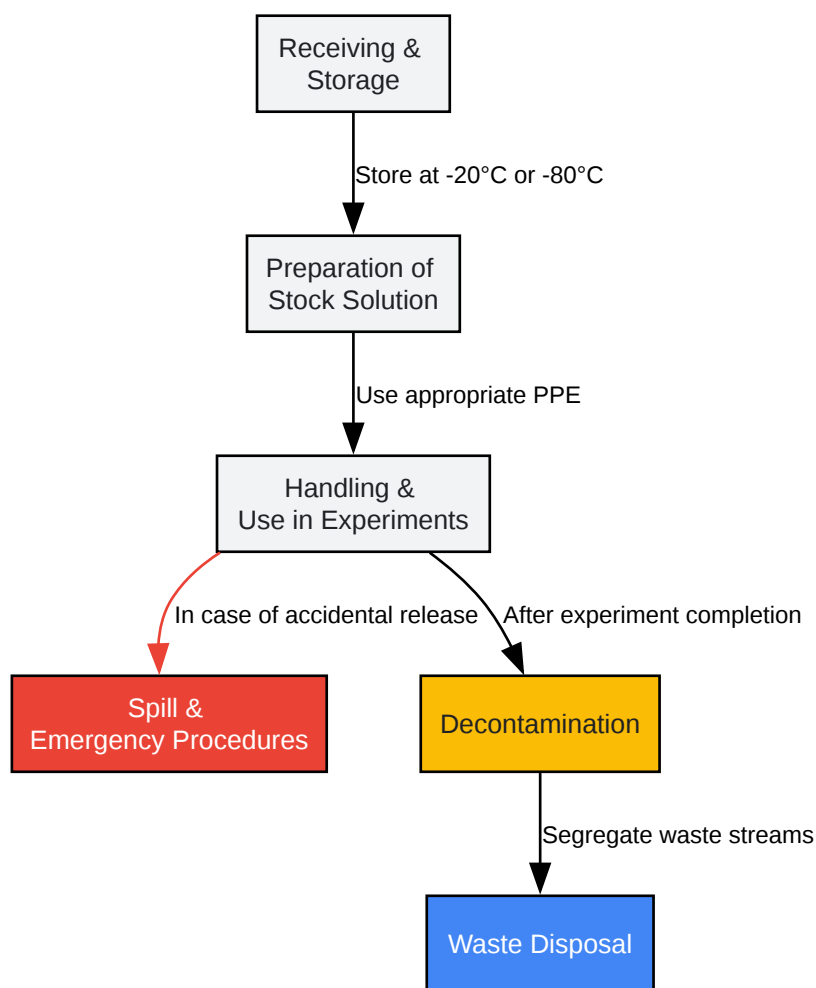
The following table summarizes the recommended personal protective equipment for handling **YOK-2204**. This information is compiled from standard laboratory safety practices for handling chemical compounds of this nature.

Body Part	Personal Protective Equipment	Specifications & Remarks
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or holes before use. Change gloves immediately if contaminated.
Eyes	Safety glasses with side shields or goggles	Eye protection is mandatory to prevent contact with dust or splashes.
Respiratory	NIOSH-approved respirator	Required when handling the compound as a powder outside of a certified chemical fume hood to avoid inhalation of dust particles.
Body	Laboratory coat	A standard lab coat should be worn to protect skin and clothing from contamination.

Operational and Disposal Plan

A systematic approach to handling **YOK-2204** is crucial for safety and experimental success. The following workflow outlines the key steps from receiving the compound to its final disposal.

Experimental Workflow for Handling YOK-2204



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Caption: Logical workflow for the safe handling of **YOK-2204**.

Procedural Guidance

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.
- For long-term storage, refer to the manufacturer's recommendations, which are typically -20°C for short-term and -80°C for long-term stability.

2. Preparation of Stock Solutions:

- All handling of the solid compound should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Wear all recommended PPE as detailed in the table above.
- When preparing solutions, add the solvent to the solid slowly to avoid splashing.

3. Handling and Use in Experiments:

- Always handle **YOK-2204** in a well-ventilated area or a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory where **YOK-2204** is handled.
- Wash hands thoroughly after handling the compound.

4. Spill and Emergency Procedures:

- In case of a spill, evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.
- For small spills of solid material, gently sweep up the material to avoid creating dust and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.
- In case of skin contact, immediately wash the affected area with soap and plenty of water.
- In case of eye contact, flush with copious amounts of water for at least 15 minutes and seek medical attention.
- If inhaled, move to fresh air. If breathing is difficult, give oxygen and seek medical attention.

5. Decontamination:

- All glassware and equipment that have come into contact with **YOK-2204** should be decontaminated.
- Wipe down all surfaces in the work area with an appropriate cleaning agent.

6. Waste Disposal:

- Dispose of all waste materials, including empty containers, contaminated gloves, and other disposable items, in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of **YOK-2204** down the drain or in the general trash.
- Label all waste containers clearly with the contents.
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